

L-Selectride: A Comprehensive Technical Guide to Safe Handling and Emergency Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lithium Tri-sec-butylborohydride*

Cat. No.: *B1592834*

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Abstract

L-Selectride® (**lithium tri-sec-butylborohydride**) is a powerful and highly stereoselective reducing agent widely employed in organic synthesis.[1] However, its utility is matched by its significant hazardous properties, including pyrophoricity, reactivity with water, and corrosivity.[2] [3] This in-depth technical guide provides a comprehensive overview of the safety data for L-Selectride, detailed handling and storage protocols, and clear emergency procedures to ensure its safe use in a laboratory setting. All quantitative data is presented in structured tables for ease of reference, and key procedures are visualized using workflow diagrams.

Chemical and Physical Properties

L-Selectride is an organoboron compound typically supplied as a 1.0 M solution in tetrahydrofuran (THF).[4] It is a colorless to light brown liquid.[5]

Property	Value	Source
Chemical Formula	C12H28BLi	[6]
Molar Mass	190.10 g/mol	[6]
Appearance	Colorless to light brown liquid	[5][6]
Density	0.89 g/mL at 25 °C	[4]
Flash Point	-17 °C (1.4 °F) - closed cup	[7]
Solubility in water	Reacts violently	[5][6]

Toxicological Data

The toxicological data for L-Selectride is based on the data for its components. The primary hazards are related to its corrosive and irritant nature.

Metric	Value	Classification	Source
Oral LD50	> 2000 mg/kg (ATE)	Not classified	[5]
Dermal LD50	> 2000 mg/kg (ATE)	Not classified	[5]
Vapor LC50	> 20 mg/l (ATE)	Not classified	[5]
Skin Corrosion/Irritation	Causes severe skin burns and eye damage	Category 1B	[2]
Serious Eye Damage/Irritation	Causes serious eye damage	Category 1	[2]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation. May cause drowsiness or dizziness.	Category 3 (Respiratory system, Central nervous system)	[2][5]
Carcinogenicity	Suspected of causing cancer	Category 2	[2]

Hazard Identification and GHS Classification

L-Selectride is classified as a hazardous chemical under the OSHA Hazard Communication Standard.[5]

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor
Pyrophoric Liquids	1	H250: Catches fire spontaneously if exposed to air
Substances which, in contact with water, emit flammable gases	1	H260: In contact with water releases flammable gases which may ignite spontaneously
Skin Corrosion	1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage	1	H318: Causes serious eye damage
Carcinogenicity	2	H351: Suspected of causing cancer
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation
Specific Target Organ Toxicity - Single Exposure	3	H336: May cause drowsiness or dizziness

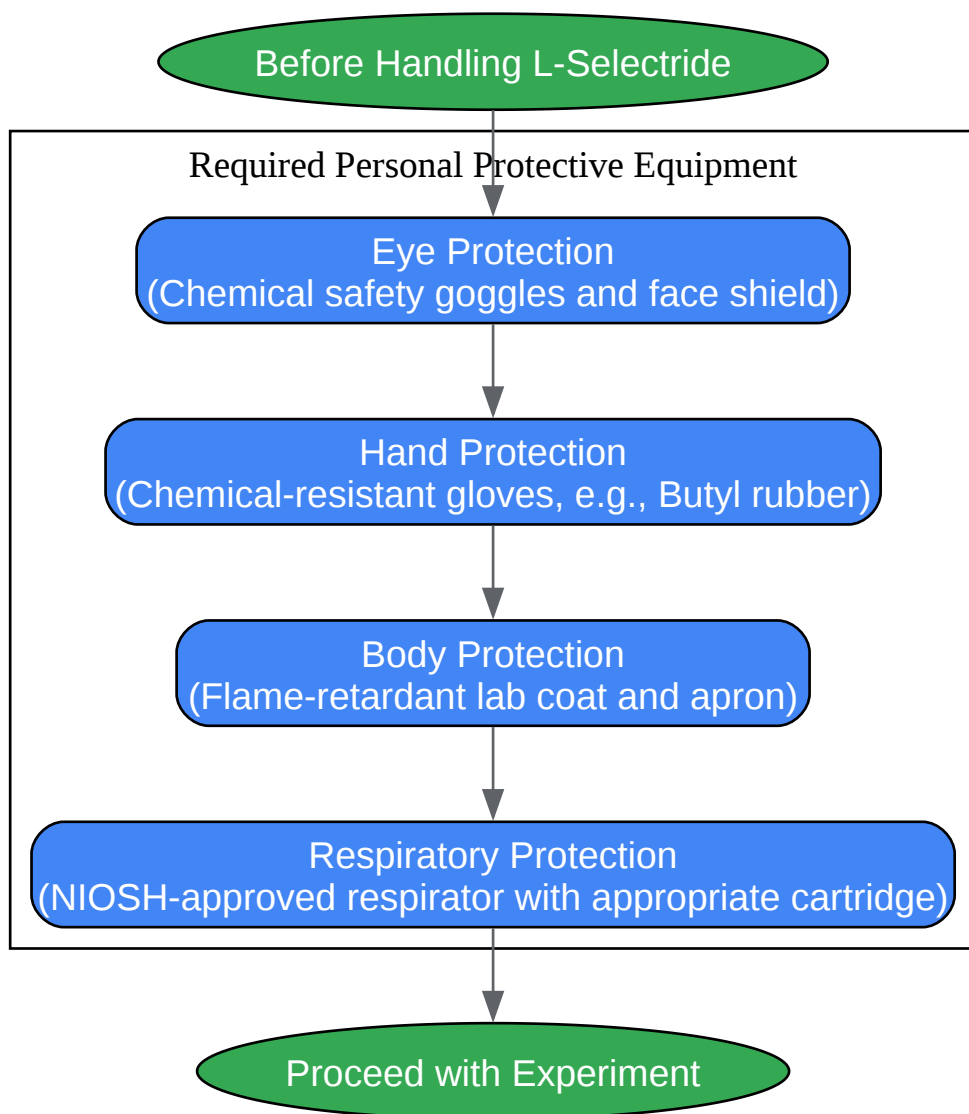
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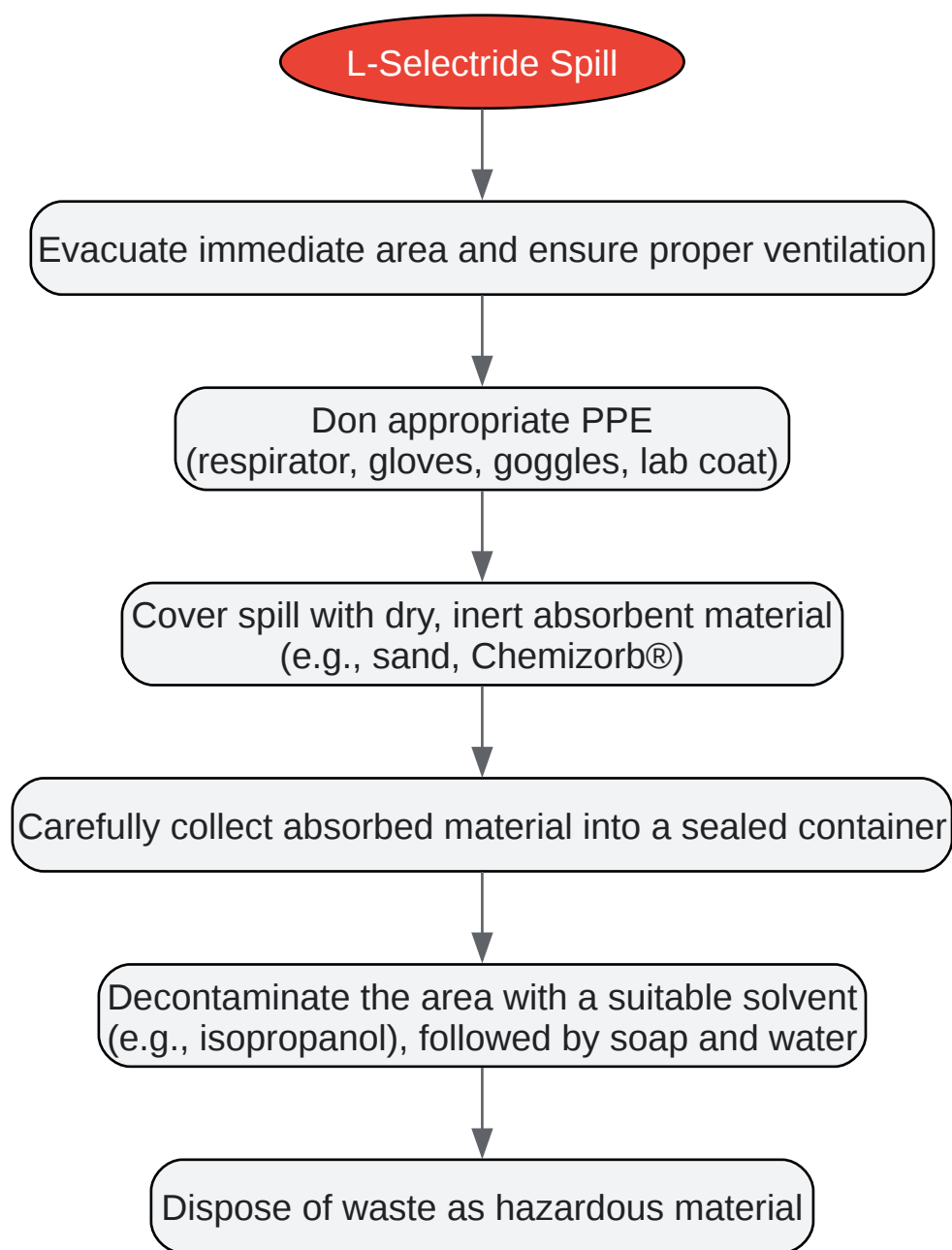
Experimental Protocols: Safe Handling and Storage

Due to its reactive and pyrophoric nature, strict adherence to handling and storage protocols is mandatory.[4]

Personal Protective Equipment (PPE)

A comprehensive selection of personal protective equipment is crucial to minimize exposure and prevent injury.





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References

- 1. researchgate.net [researchgate.net]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. L-Selectride solution SDS - Download & Subscribe for Updates [sdsmanager.com]
- 4. grokipedia.com [grokipedia.com]
- 5. fishersci.com [fishersci.com]
- 6. L-selectride - Wikipedia [en.wikipedia.org]
- 7. thomassci.com [thomassci.com]
- To cite this document: BenchChem. [L-Selectride: A Comprehensive Technical Guide to Safe Handling and Emergency Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1592834#l-selectride-safety-data-sheet-and-handling-precautions]

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